

Application Notes and Protocols for Paclobutrazol Trunk Injection in Mature Trees

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Compound of Interest

Compound Name: *Paclobutrazol*

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Introduction

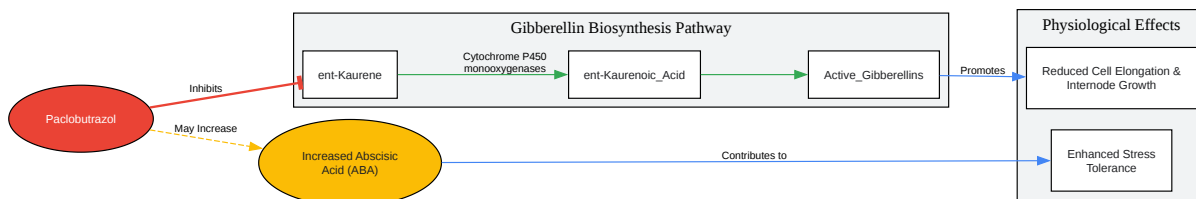
Paclobutrazol (PBZ) is a plant growth regulator that belongs to the triazole family.[1][2] It is primarily utilized in arboriculture and forestry to manage the size of mature trees, thereby reducing the need for pruning and enhancing tree vigor under certain stress conditions.[1] The principal mechanism of action of **paclobutrazol** is the inhibition of gibberellin biosynthesis, which leads to a reduction in cell elongation and internodal growth.[1][2] Trunk injection is a targeted delivery method that introduces **paclobutrazol** directly into the tree's vascular system, ensuring efficient translocation to the growing points while minimizing environmental exposure. [1]

Beyond growth regulation, **paclobutrazol** application has been associated with other physiological responses in trees. These include increased chlorophyll content, leading to darker green leaves, enhanced fine root density, and improved resistance to environmental stresses such as drought.[2][3] The energy redirected from shoot growth is often reallocated to functions like root development and the synthesis of defense-related compounds.[1]

These application notes and protocols provide a comprehensive guide for the use of **paclobutrazol** via trunk injection in mature trees for research and developmental purposes.

Mechanism of Action

Paclobutrazol's primary mode of action is the inhibition of cytochrome P450 monooxygenases, which are essential enzymes in the gibberellin biosynthesis pathway.[1] Specifically, it blocks the oxidation of ent-kaurene to ent-kaurenoic acid, a critical step in the formation of active gibberellins.[1] This reduction in gibberellins leads to decreased cell elongation and, consequently, reduced vegetative growth.[2] Additionally, **paclobutrazol** has been observed to influence other hormonal pathways, such as increasing abscisic acid levels, which can contribute to improved drought tolerance by inducing stomatal closure.[1]



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***Paclobutrazol's** signaling pathway.*

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the application of **paclobutrazol** via trunk injection and other methods.

Table 1: **Paclobutrazol** Dosage and Application Rates

Tree Species	Application Method	Dosage	Observed Effect	Reference
Silver Maple	Trunk Injection	4 g/L and 20 g/L	Significant reduction in sprout growth.	[1][4]
Yellow Poplar	Trunk Injection	40 ml of Clipper 20 UL	Significantly greater volume of discolored wood compared to water injection.	[1][5]
Sapling Trees (various)	Trunk Injection	5 mg to 40 mg per tree	Growth controlled for at least 2 months.	[6]
Apple	Trunk Injection	500 µg of ¹⁴ C-paclobutrazol	23% of ¹⁴ C-activity translocated to apical shoots after 27 days.	[1][6]
Pin Oak	Basal Soil Injection	2 g a.i. per inch dbh	64% increase in fine root density in the upper 5 cm of soil.	[1][7]
Litchi	Trunk Soil Line Pore	3.0-4.0 g per m canopy diameter	Reduced tree size and increased number of fruits per tree.	[8]

Table 2: Effects of **Paclobutrazol** on Tree Physiology and Morphology

Tree Species	Parameter Measured	Treatment	Result	Reference
Apple	Metabolism	Trunk injection of ¹⁴ C-paclobutrazol	Over 85% of ¹⁴ C-activity in shoot tissue was unmetabolized Paclobutrazol.	[1][6]
Honeylocust & Callery Pear	SPAD Chlorophyll Index	Soil drench	Increased SPAD chlorophyll index in both species.	[3]
Callery Pear	Leaf Size	Soil drench	Reduced leaf size.	[3]
Sweetgum & Cherrybark Oak	Tree Height & DBH	Soil drench or injection	Significant reduction in tree height (74% in sweetgum, 34% in cherrybark oak) and DBH (76% in sweetgum, 45% in cherrybark oak) over 8 years.	[9]
Yellow Poplar	Wood Discoloration	Trunk Injection	Substantially more discolored wood volume compared to water-injected controls at 4 and 12 months.	[5]

Experimental Protocols

Protocol for Paclobutrazol Trunk Injection

This protocol outlines the general procedure for applying **paclobutrazol** to mature trees via trunk injection.

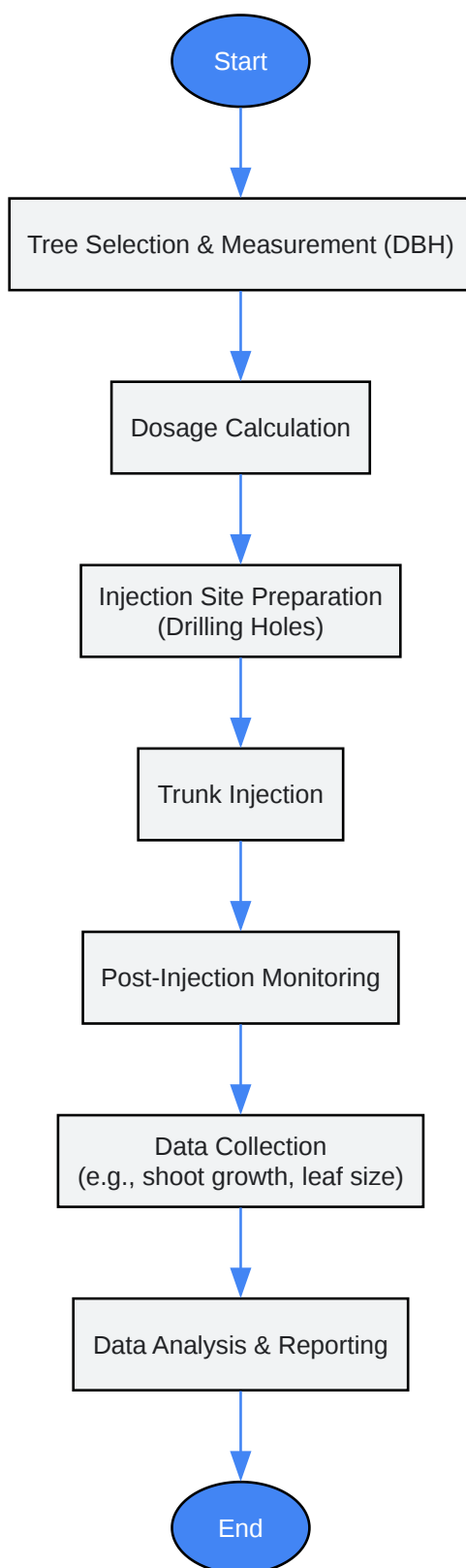
Materials:

- **Paclobutrazol** formulation suitable for trunk injection (e.g., Clipper 20 UL)
- Pressurized trunk injection system (e.g., Arborchem Six Point injector)
- Electric drill with appropriate size drill bit (e.g., 5.95 mm or 15/64 in)[5][10]
- Measuring tape (for DBH measurement)
- Personal Protective Equipment (PPE): safety glasses, gloves
- Wound sealant (optional, to be used according to product label)

Procedure:

- Tree Selection and Measurement:
 - Select healthy, mature trees for treatment.
 - Measure the tree's diameter at breast height (DBH) in centimeters or inches.[1]
- Dosage Calculation:
 - Calculate the total volume of **paclobutrazol** solution required based on the tree's DBH and the product label's recommendations.
 - An example formula used for silver maples is: $\text{Volume per tree (mL)} = (\text{dbh})^2 \times 0.492$. [4]
- Injection Site Selection and Preparation:
 - Select injection sites on the main trunk, typically below the main branches, for instance, 60 cm above the ground line.[5][10]
 - Space injection sites evenly around the trunk's circumference, approximately 15-20 cm apart.[1][5][10]

- Drill holes to a depth of 2.5 to 7.6 cm.[1][5][10] The holes should be angled slightly downward (approximately 45 degrees) to aid uptake and prevent leakage.[1][5][10]
- Injection Procedure:
 - Insert the injection probes into the drilled holes, ensuring a tight seal to prevent leakage.[1]
 - Apply the **paclobutrazol** solution at a controlled pressure (e.g., 60 psi).[1][5][10]
 - Monitor the uptake of the solution. The time for uptake can range from a few seconds to several minutes.[5][10]
 - Once the calculated dose has been delivered, release the pressure and remove the injection probes.
- Post-Injection Monitoring:
 - Monitor the injection sites for any signs of excessive weeping or phytotoxicity.[5]
 - If a wound sealant is used, apply it according to the manufacturer's instructions.



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Experimental workflow for trunk injection.

Protocol for Assessing Translocation and Metabolism of ^{14}C -Paclobutrazol

This protocol is designed for laboratory or controlled environment studies to trace the movement and breakdown of **paclobutrazol** within a tree.

Materials:

- ^{14}C -labeled **paclobutrazol**
- Young, potted trees
- Injection equipment suitable for small stems
- Liquid scintillation counter
- Chromatography equipment (e.g., TLC or HPLC)
- Plant tissue sectioning and grinding tools
- Appropriate solvents for extraction

Procedure:

- Injection:
 - Inject a known amount and activity (e.g., 500 μg) of ^{14}C -**paclobutrazol** into the trunk of the potted trees.[\[1\]](#)[\[6\]](#)
- Harvesting:
 - Harvest trees at predetermined time points (e.g., immediately after injection and 27 days post-injection) to assess translocation over time.[\[1\]](#)[\[6\]](#)
- Dissection and Sample Preparation:
 - Dissect the harvested trees into various parts: roots, xylem and phloem near the injection site, upper stem xylem and phloem, and shoots.[\[1\]](#)[\[6\]](#)

- Dry and weigh each tissue sample.
- Quantification of ^{14}C -Activity:
 - Combust a subsample of each tissue and quantify the ^{14}C -activity using a liquid scintillation counter to determine the amount of **paclobutrazol** and its metabolites in each plant part.[\[1\]](#)
- Metabolism Analysis:
 - Extract the radioactive compounds from the remaining tissue samples using appropriate solvents.
 - Analyze the extracts using chromatography to separate the parent ^{14}C -**paclobutrazol** from its metabolites.[\[1\]](#)[\[6\]](#)
 - Quantify the radioactivity of the parent compound and each metabolite to determine the percentage of metabolized versus non-metabolized **paclobutrazol**.[\[6\]](#)

Protocol for Evaluating Effects on Shoot Growth and Leaf Morphology

This protocol describes methods to quantify the impact of **paclobutrazol** on the vegetative growth of mature trees.

Materials:

- Pole pruner
- Calipers or ruler
- Leaf area meter
- Drying oven
- Analytical balance

Procedure:

- Shoot Growth Measurement:
 - At the end of the growing season, collect representative shoots from both treated and control trees.
 - Measure the length of the current season's growth by identifying the terminal bud scale scar from the previous year.[3]
 - For studies on sprout control, measure the length of all new sprouts in a defined area of the tree canopy.[4]
- Leaf Size and Specific Leaf Mass:
 - Collect a random sample of fully expanded leaves (e.g., 20 leaves) from each tree.[3]
 - Measure the total leaf area of the sample using a leaf area meter.[3]
 - Calculate the average leaf size by dividing the total leaf area by the number of leaves.[3]
 - Dry the leaf sample in an oven until a constant weight is achieved.
 - Calculate the specific leaf mass by dividing the total dry weight by the total leaf area.[3]

Concluding Remarks

Trunk injection of **paclobutrazol** is an effective method for managing the growth of mature trees and can induce other beneficial physiological responses. The protocols and data presented here provide a foundation for researchers and professionals to design and implement robust studies and application programs. It is imperative to always adhere to the specific instructions on the product label and to consider the species, age, and health of the tree when determining appropriate dosages and application techniques. Further research can help to optimize protocols for a wider range of species and environmental conditions.

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